

Essential Safety and Logistics for Handling 8-Aminoguanine

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Compound of Interest

Compound Name: 8-Aminoguanine

Cat. No.: B017156

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **8-Aminoguanine**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **8-Aminoguanine**, a thorough hazard assessment should be conducted to determine the appropriate level of PPE. Based on available safety data, the following PPE is recommended for laboratory settings.^{[1][2]}

PPE Component	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for tasks with a high risk of splashing.[2][3][4]	Protects against splashes, dust, and flying particles.
Hand Protection	Disposable nitrile gloves are the minimum requirement. For tasks with a higher risk of exposure, double gloving or using chemical-resistant gloves is recommended.	Prevents skin contact with the chemical.
Body Protection	A laboratory coat is the minimum requirement. For larger quantities or tasks with a higher risk of splashes, chemical-resistant aprons or coveralls should be considered.	Protects clothing and skin from contamination.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. If aerosols or dusts are generated, a NIOSH-approved respirator (e.g., N95) may be necessary.	Protects against inhalation of airborne particles.
Foot Protection	Closed-toe shoes must be worn in the laboratory at all times.	Prevents injuries from spills and dropped objects.

Operational Plan: Handling and Storage

Handling:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Read the Safety Data Sheet (SDS) for **8-Aminoguanine**.
- Weighing and Transfer: Handle **8-Aminoguanine** as a powder in a chemical fume hood or a designated area with good ventilation to minimize inhalation exposure.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Spill Management: In case of a small spill, absorb the material with an inert absorbent material and place it in a sealed container for disposal. For larger spills, follow emergency procedures and evacuate the area if necessary.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store **8-Aminoguanine** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- The recommended storage temperature is 2-8°C.

Disposal Plan

All waste containing **8-Aminoguanine** should be considered chemical waste.

- Solid Waste: Collect solid **8-Aminoguanine** waste and contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste containing **8-Aminoguanine** in a labeled, sealed, and appropriate waste container.
- Disposal: Dispose of all waste through an approved hazardous waste disposal program, following all local, state, and federal regulations.

Quantitative Data Summary

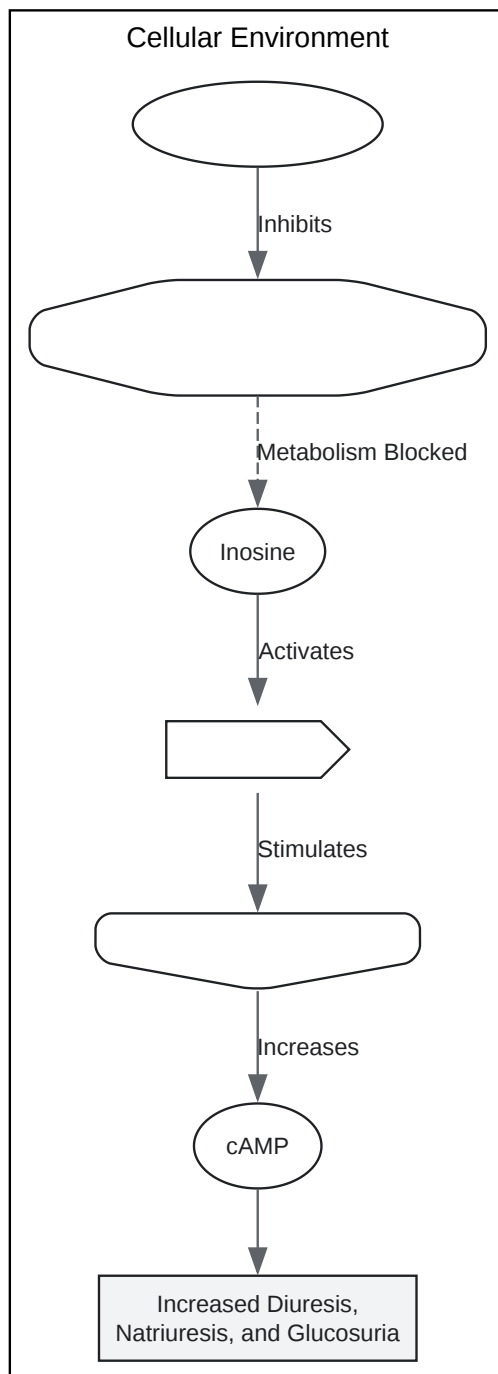
The following table summarizes quantitative data from preclinical studies investigating the effects of **8-Aminoguanine**.

Parameter	Value	Context	Source
Intravenous Dose	33.5 µmol/kg	Dose administered to rats to study its effects on renal excretory function.	[Jackson et al., 2023]
Oral Dose	10 mg/kg/day	Chronic daily dose in drinking water for ZSD rats in a metabolic syndrome study.	[Jackson et al., 2024]
Effect on Sodium Excretion	17.2-fold increase	Diuretic and natriuretic effects observed in preclinical models.	[Sigma-Aldrich Product Information]
Effect on Potassium Excretion	71.0% decrease	Demonstrates potassium-sparing effects.	[Sigma-Aldrich Product Information]
Effect on Glucose Excretion	12.1-fold increase	Glucosuric effects observed in preclinical models.	[Sigma-Aldrich Product Information]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **8-Aminoguanine** and a typical experimental workflow for its investigation.

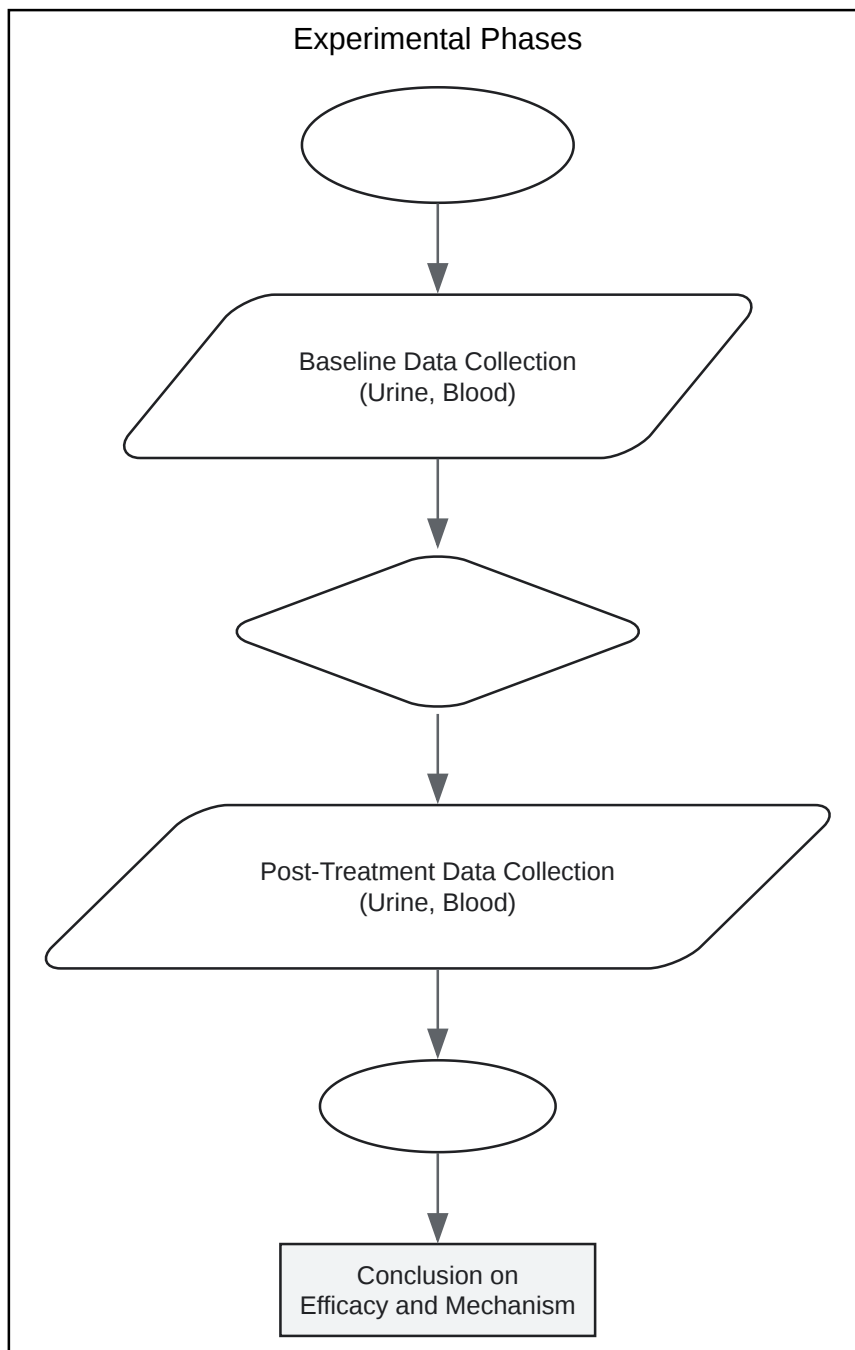
Mechanism of Action of 8-Aminoguanine



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Caption: Mechanism of action of **8-Aminoguanine**.

Typical Experimental Workflow for 8-Aminoguanine Investigation

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Caption: A typical experimental workflow.

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